

Application Note: 4-Carboxybenzenesulfonazide

Click Chemistry Protocols

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Compound of Interest

Compound Name: 4-Carboxybenzenesulfonazide

CAS No.: 17202-49-2

Cat. No.: B102738

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Introduction & Molecule Profile[1][2][3]

4-Carboxybenzenesulfonazide (4-CBSA) is a bifunctional reagent featuring a carboxylic acid handle and a reactive sulfonyl azide group. Unlike standard alkyl or aryl azides used in classic click chemistry, sulfonyl azides possess unique electronic properties that enable two distinct "click" reaction pathways:

- **Sulfo-Click Ligation:** A metal-free, chemoselective reaction with thioacids to form stable N-acyl sulfonamides. This is the preferred method for bioconjugation when avoiding copper toxicity is critical.
- **CuAAC (Copper-Catalyzed Azide-Alkyne Cycloaddition):** Reaction with terminal alkynes to form N-sulfonyl-1,2,3-triazoles.[1] Note: This pathway requires specific conditions to prevent the rearrangement of the triazole intermediate into unstable ketenimines.

Reagent Profile

Property	Specification
Chemical Name	4-Carboxybenzenesulfonazide (or 4-Carboxybenzenesulfonyl azide)
CAS Number	17202-49-2
Formula	C ₇ H ₅ N ₃ O ₄ S
MW	227.20 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, DMF, Methanol, aqueous base (pH > 7)
Stability	Stable at room temperature; decomposes >180°C. Shock sensitive—handle with care. ^[2]

Safety & Handling (Critical)

- **Explosion Hazard:** Sulfonyl azides are high-energy compounds. While 4-CBSA is relatively stable due to the electron-withdrawing carboxyl group, it should never be heated neat or subjected to mechanical shock.
- **Ventilation:** Both protocols release nitrogen gas (). Perform reactions in a fume hood to prevent pressure buildup in closed vessels.
- **PPE:** Wear safety glasses, lab coat, and nitrile gloves. Double-glove when handling stock solutions in DMSO.

Mechanism of Action

Pathway A: Sulfo-Click (Thioacid Amidation)

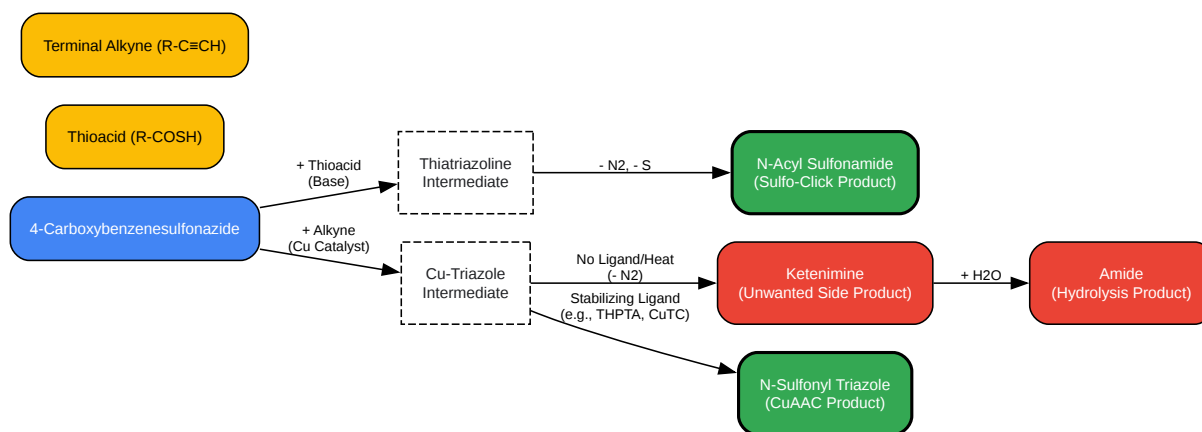
The sulfonyl azide acts as an electrophile. The thioacid attacks the terminal nitrogen of the azide, forming a thiatriazoline intermediate. This intermediate rapidly collapses, extruding nitrogen gas (

) and sulfur to yield a stable N-acyl sulfonamide linkage. This bond mimics the electronic properties of a carboxylic acid but is resistant to proteases.

Pathway B: CuAAC (Triazole Formation)

The copper(I) catalyst facilitates the cycloaddition of the azide and alkyne.^{[1][3][4][5]} For sulfonyl azides, the resulting N-sulfonyl triazole is electron-deficient. Under standard conditions, the Cu-triazole intermediate may lose

to form a ketenimine, which hydrolyzes to an amide. To isolate the triazole, specific ligands (e.g., THPTA) or catalysts (CuTC) must be used to stabilize the ring.



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Caption: Divergent reaction pathways for **4-Carboxybenzenesulfonazide**. Pathway A (top) yields N-acyl sulfonamides.^{[6][7][8]} Pathway B (bottom) yields triazoles only under stabilized conditions.

Protocol A: Sulfo-Click Ligation (Recommended)

Application: Bioconjugation, peptide labeling, and ligation without metal catalysts.

Materials

- Reagent A: **4-Carboxybenzenesulfonazide** (100 mM in DMSO).
- Reagent B: Thioacid-modified substrate (e.g., Thioacetic acid or Peptide-COSH).
- Base: 2,6-Lutidine or Sodium Bicarbonate ().
- Solvent: DMF, DMSO, or MeOH/Water (1:1).

Step-by-Step Procedure

- Preparation: Dissolve the thioacid substrate in the chosen solvent (e.g., DMF) to a concentration of 10–50 mM.
- Activation: Add 2.0 equivalents of 2,6-Lutidine to the thioacid solution.
- Reaction: Add 1.2 equivalents of **4-Carboxybenzenesulfonazide** stock solution.
- Incubation: Stir the mixture at room temperature (20–25°C).
 - Observation: Evolution of nitrogen gas bubbles indicates the reaction is proceeding.
 - Time: Reaction is typically complete within 1–4 hours.
- Quenching: If necessary, quench excess azide with a small amount of free thioacetic acid or by precipitating the product.
- Purification: The N-acyl sulfonamide product is acidic (pKa ~ 2.5). Purify via Reverse-Phase HPLC (using 0.1% TFA buffers) or by acid-base extraction (extract product into NaHCO₃, wash organics, acidify, extract back to organic).

Protocol B: Stabilized CuAAC Reaction

Application: Creating triazole-linked conjugates. Warning: Standard CuAAC conditions (CuSO₄/Ascorbate without ligands) may lead to degradation. The use of THPTA or CuTC is mandatory to stabilize the sulfonyl triazole.

Materials

- Reagent A: **4-Carboxybenzenesulfonazide** (10 mM in DMSO).
- Reagent B: Terminal Alkyne substrate (10 mM in DMSO/Water).
- Catalyst Source:
 - Option 1 (Aqueous): CuSO₄ (5H₂O) + Sodium Ascorbate + THPTA Ligand.
 - Option 2 (Organic): Copper(I) Thiophene-2-carboxylate (CuTC).^[3]
- Buffer: PBS (pH 7.^[9]4) or t-Butanol/Water (1:1).

Step-by-Step Procedure (Aqueous/Biocompatible)

- Catalyst Premix: In a separate tube, mix CuSO₄ (1 mM final) with THPTA ligand (5 mM final). The Ligand:Cu ratio should be at least 5:1 to protect the triazole intermediate.
- Reaction Assembly:
 - Combine Alkyne substrate (1.0 equiv) and **4-Carboxybenzenesulfonazide** (1.2 equiv) in the reaction buffer.
 - Add the CuSO₄/THPTA premix (10–20 mol% Cu).
 - Add Sodium Ascorbate (freshly prepared, 50–100 equivalents relative to Cu) to initiate.
- Incubation: Incubate at 4°C to Room Temperature for 2–12 hours.
 - Note: Lower temperatures help prevent the rearrangement to ketenimine.
- Monitoring: Monitor by LC-MS. Look for the mass of [Alkyne + Azide]. If you see [Alkyne + Azide - 28], you have lost and formed the amide byproduct (failed stabilization).
- Workup: Remove copper using EDTA chelation or commercially available Cu-scavenging resins before analysis.

Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
No Reaction (Sulfo-Click)	Thioacid oxidation	Ensure thioacid is fresh; reduce disulfide dimers with TCEP before adding azide.
Product Mass -28 Da (CuAAC)	Ketenimine formation	The triazole degraded. Lower temperature to 4°C and increase THPTA concentration (up to 10:1 vs Cu).
Precipitation	Poor solubility of Azide	4-CBSA is hydrophobic. Increase DMSO/DMF content or maintain pH > 7 to ionize the carboxyl group.
Bubbles (Sulfo-Click)	Normal process	Nitrogen release is stoichiometric. Ensure the vessel is vented.

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